

An In-Depth Technical Guide to 2-(Propylthio)aniline: Chemical Properties and Structure

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Compound of Interest

Compound Name: 2-(Propylthio)aniline

CAS No.: 79792-95-3

Cat. No.: B1279395

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Propylthio)aniline, a sulfur-containing aromatic amine, represents a class of molecules with significant potential in various scientific domains, particularly in medicinal chemistry and materials science. Its unique structural features—an aniline core substituted with a propylthio group at the ortho position—confer specific chemical reactivity and potential for biological activity. This guide provides a comprehensive overview of the chemical properties, structure, synthesis, and potential applications of **2-(Propylthio)aniline**, offering a technical resource for researchers and developers in the field.

Section 1: Core Chemical and Physical Properties

2-(Propylthio)aniline, identified by the CAS number 79792-95-3, possesses a distinct set of physical and chemical properties that are fundamental to its handling, reactivity, and application.^{[1][2]}

Molecular Structure and Key Identifiers

The foundational structure of **2-(Propylthio)aniline** consists of a benzene ring substituted with an amino group (-NH₂) and a propylthio group (-S(CH₂)₂CH₃) at adjacent positions.

Table 1: Key Chemical Identifiers for **2-(Propylthio)aniline**

Identifier	Value	Source
CAS Number	79792-95-3	[1][2]
Molecular Formula	C ₉ H ₁₃ NS	[1][2]
Molecular Weight	167.27 g/mol	[1][2]
SMILES Code	NC1=CC=CC=C1SCCC	[1]

While detailed experimental data on the physical properties of **2-(Propylthio)aniline** is not extensively published, its hydrochloride salt is also a recognized form of this compound.[3]

Section 2: Spectroscopic Characterization

The elucidation of the structure of **2-(Propylthio)aniline** relies on a combination of spectroscopic techniques. While a comprehensive public database of its spectra is not readily available, the expected spectral characteristics can be inferred from the analysis of closely related analogs such as 2-(methylthio)aniline and 2-(butylthio)aniline.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR:** The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the amine protons, and the protons of the propyl group. The aromatic protons would appear in the downfield region, typically between 6.5 and 7.5 ppm, with splitting patterns indicative of their ortho, meta, and para relationships. The protons of the propyl group would be found in the upfield region.
- ¹³C NMR:** The carbon NMR spectrum would provide signals for the nine unique carbon atoms in the molecule. The chemical shifts of the aromatic carbons would be influenced by the electron-donating effects of the amino and alkylthio groups.

Infrared (IR) Spectroscopy

The IR spectrum of **2-(Propylthio)aniline** would be characterized by absorption bands corresponding to the N-H stretching of the primary amine (typically in the range of 3300-3500 cm^{-1}), C-H stretching of the aromatic ring and the alkyl chain, and C=C stretching of the aromatic ring.

Mass Spectrometry (MS)

Mass spectrometry would confirm the molecular weight of the compound. The fragmentation pattern would likely involve cleavage of the C-S bond and fragmentation of the propyl chain, providing further structural information.^{[4][5][6]} The molecular ion peak for a monoamine compound is expected to be an odd number.^[6]

Section 3: Synthesis and Reactivity

The synthesis of **2-(propylthio)aniline** can be approached through various strategies, often involving the formation of the carbon-sulfur bond. While specific, detailed protocols for this exact molecule are not widespread in peer-reviewed literature, general methods for the synthesis of 2-alkylanilines and aryl sulfides can be adapted.

Potential Synthetic Pathways

One plausible route involves the reaction of 2-aminothiophenol with a propyl halide (e.g., 1-bromopropane) in the presence of a base. This nucleophilic substitution reaction would form the desired thioether linkage.

Another approach could involve the palladium-catalyzed cross-coupling of 2-haloaniline with propanethiol. Advances in transition-metal-catalyzed C-S bond formation offer a versatile methodology for such transformations.

The synthesis of related 2-alkenylanilines has been achieved through methods such as a 3-aza-Cope rearrangement, direct cross-metathesis, and palladium-catalyzed C-N cross-coupling of aryl halides, which could potentially be adapted for the synthesis of saturated alkylthio analogs.^[7]

Experimental Workflow: Conceptual Synthesis via S-Alkylation

Caption: Conceptual workflow for the synthesis of **2-(Propylthio)aniline** via S-alkylation of 2-aminothiophenol.

Section 4: Potential Applications in Research and Development

While specific, large-scale applications of **2-(Propylthio)aniline** are not yet established, its structural motifs are present in molecules with recognized biological activity. The anilino group is a common feature in many pharmacologically active compounds, and the introduction of an alkylthio substituent can modulate properties such as lipophilicity, metabolic stability, and receptor binding.

Medicinal Chemistry

Substituted anilines are a cornerstone in drug discovery, forming the basis for a wide range of therapeutic agents.^[8] The alkylthio group, in particular, has been incorporated into molecules with anticancer and antimicrobial activities.^{[9][10]} For instance, 2-anilino triazolopyrimidines have been investigated as tubulin polymerization inhibitors with potential anticancer applications.^[11] The presence of the propylthio group in **2-(propylthio)aniline** makes it a valuable building block for the synthesis of novel drug candidates in these and other therapeutic areas.

Materials Science

Aniline derivatives are precursors to polyaniline, a class of conducting polymers with applications in sensors, electronic devices, and corrosion inhibition.^[12] The incorporation of substituents onto the aniline ring can tune the electronic and physical properties of the resulting polymers. While the polymerization of **2-(propylthio)aniline** itself is not well-documented, it represents a potential monomer for creating novel polymeric materials with tailored properties.

Section 5: Safety and Handling

Detailed toxicological data for **2-(Propylthio)aniline** is not readily available. However, as with any aniline derivative, it should be handled with care in a well-ventilated laboratory environment, using appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Anilines as a class can be toxic if swallowed, in contact with skin, or if

inhaled. For the closely related 2-(methylthio)aniline, hazards include acute toxicity (oral, dermal, and inhalation), skin irritation, and serious eye irritation.[13] It is reasonable to assume that **2-(propylthio)aniline** may have a similar hazard profile.

Conclusion

2-(Propylthio)aniline is a chemical entity with underexplored potential. While comprehensive data on its properties and applications are still emerging, its structural relationship to known bioactive molecules and functional polymers suggests it is a promising candidate for further investigation. This guide has synthesized the currently available information to provide a foundational understanding for researchers and developers interested in leveraging the unique characteristics of this compound in their work. Further experimental validation of its physical properties, spectroscopic data, and biological activities will be crucial in unlocking its full potential.

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